

# Interpreting unexpected results from PFI-6 experiments

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## Compound of Interest

Compound Name: PFI-6

Cat. No.: B10821041

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## PFI-6 Technical Support Center

Welcome to the technical support center for **PFI-6**. This guide is designed to help you troubleshoot unexpected experimental results and answer frequently asked questions regarding the use of **PFI-6**.

## Troubleshooting Guides

This section addresses specific issues you may encounter during your experiments with **PFI-6**. Each problem is followed by potential causes and recommended solutions.

### Issue 1: Unexpected Increase in Cell Proliferation at Low **PFI-6** Concentrations

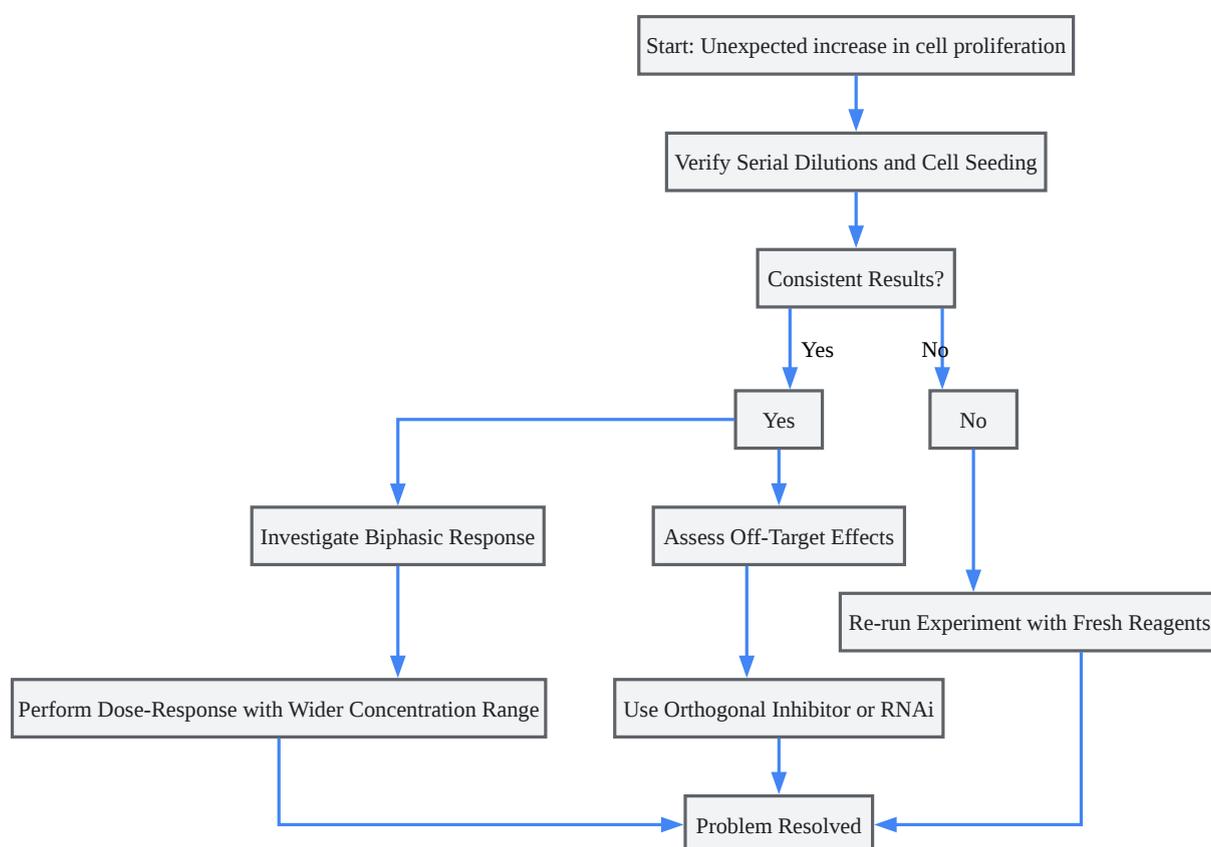
You observe a paradoxical increase in cell proliferation at low concentrations of **PFI-6**, while higher concentrations show the expected inhibitory effect.

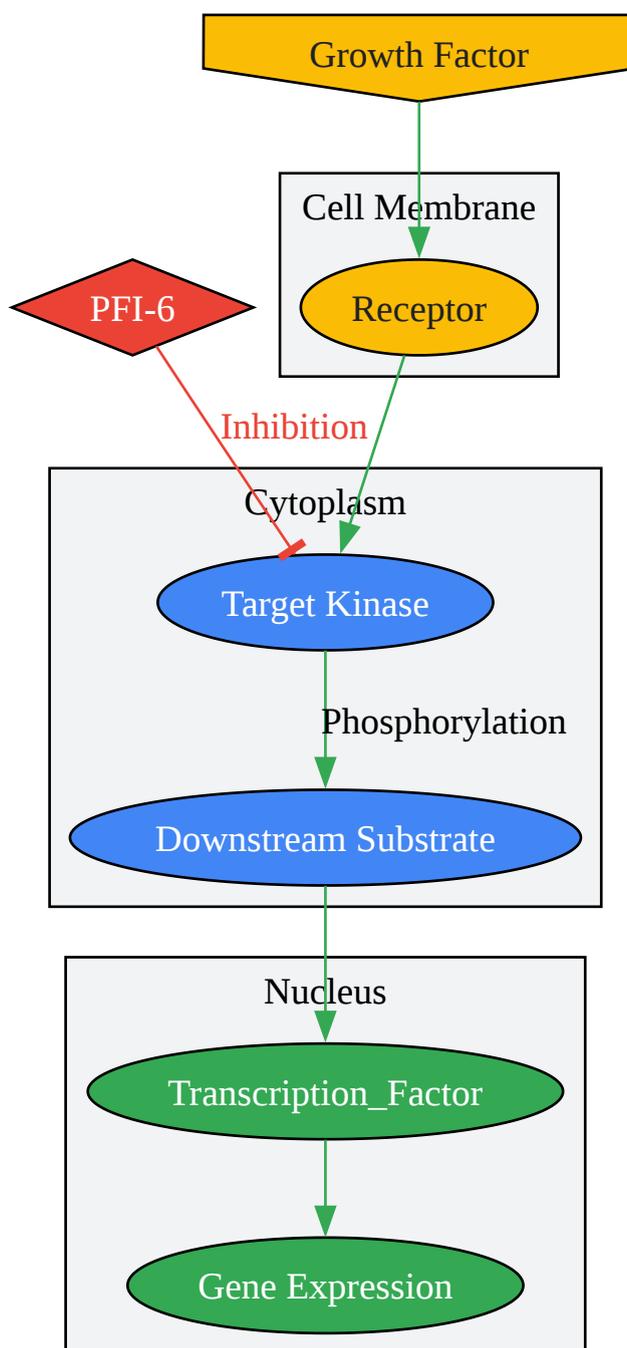
#### Possible Causes and Solutions:

- **Biphasic Dose-Response:** Some inhibitors can exhibit a biphasic or hormetic effect, where low doses stimulate and high doses inhibit a biological process. This could be due to complex feedback loops in the signaling pathway.
- **Off-Target Effects:** At low concentrations, **PFI-6** might be interacting with an off-target protein that promotes proliferation, and this effect is overcome at higher concentrations by the on-target inhibition.

- Experimental Artifact: Inaccurate serial dilutions or cell seeding densities can lead to misleading results.

Troubleshooting Workflow:





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